

Application Notes & Protocols for the Analysis of Lansoprazole Sulfide-¹³C₆

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Compound of Interest

Compound Name: *Lansoprazole sulfide-13C6*

Cat. No.: *B12369811*

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These application notes provide detailed protocols for the sample preparation and analysis of Lansoprazole sulfide-¹³C₆ in biological matrices, primarily human plasma. The methodologies described are based on established techniques for Lansoprazole and its metabolites, adapted for the stable isotope-labeled internal standard, Lansoprazole sulfide-¹³C₆.

Introduction

Lansoprazole is a proton pump inhibitor widely used in the treatment of acid-related gastrointestinal disorders. The analysis of Lansoprazole and its metabolites in biological fluids is crucial for pharmacokinetic and metabolic studies. Lansoprazole sulfide is a key metabolite. Stable isotope-labeled internal standards, such as Lansoprazole sulfide-¹³C₆, are essential for accurate quantification in bioanalytical methods, particularly those employing mass spectrometry, as they compensate for matrix effects and variations in sample processing.

This document outlines three common and effective sample preparation techniques for the extraction of Lansoprazole sulfide-¹³C₆ from plasma samples:

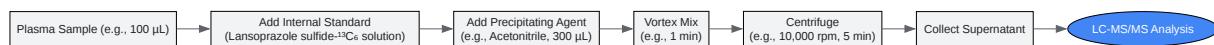
- Protein Precipitation (PPT): A rapid and straightforward method for removing proteins from the sample.
- Liquid-Liquid Extraction (LLE): A technique that separates analytes based on their differential solubility in two immiscible liquid phases.

- Solid-Phase Extraction (SPE): A selective method that uses a solid sorbent to isolate the analyte of interest from the sample matrix.

The choice of method will depend on the required sample cleanliness, sensitivity, and throughput.

Experimental Workflows

Protein Precipitation (PPT) Workflow



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Caption: Workflow for Protein Precipitation.

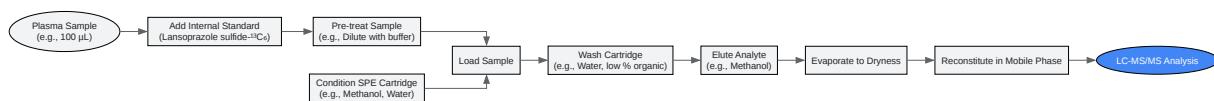
Liquid-Liquid Extraction (LLE) Workflow



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Caption: Workflow for Liquid-Liquid Extraction.

Solid-Phase Extraction (SPE) Workflow



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